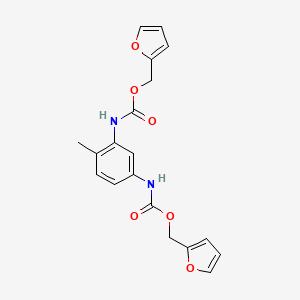

N,N'-Bis(2-furylmethoxycarbonyl)-4-methyl-1,3-phenylenediamine

• CAS No.: 60387-39-5
• Molecular Formula: C19H18N2O6
• Molecular Weight: 370.4 g/mol
• IUPAC Name: furan-2-ylmethyl N-[3-(furan-2-ylmethoxycarbonylamino)-4-methylphenyl]carbamate
• InChI: InChI=1S/C19H18N2O6/c1-13-6-7-14(20-18(22)26-11-15-4-2-8-24-15)10-17(13)21-19(23)27-12-16-5-3-9-25-16/h2-10H,11-12H2,1H3,(H,20,22)(H,21,23)
• InChI Key: UOHWXAZJICSLOM-UHFFFAOYSA-N
• Canonical SMILES: CC1=C(C=C(C=C1)NC(=O)OCC2=CC=CO2)NC(=O)OCC3=CC=CO3

Description

N,N'-Bis(2-furylmethoxycarbonyl)-4-methyl-1,3-phenylenediamine is a useful research compound. Its molecular formula is C19H18N2O6 and its molecular weight is 370.4 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a solution of 522 g. (3 moles) of 2,4-toluenediisocyanate in 500 ml. of benzene under a nitrogen atmosphere is added a solution of 588 g. (6 moles) of furfuryl alcohol in 500 ml. of benzene at such a rate as to maintain the temperature below 50°C. The reaction is completed by refluxing for 3 hours (about 80°-90°C.) The reaction mixture is allowed to stand at room temperature overnight, during which time the product diurethane crystallizes. The material is collected by filtration, dried, and pulverized. The yield is 916 g of material (82.5% of theoretical) having a melting point of 154°-156°C.
